

Application Notes and Protocols for the Isolation and Purification of Latifolin

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Compound of Interest

Compound Name: Latifolin

Cat. No.: B1203211

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the isolation and purification of **Latifolin**, a neoflavonoid with significant anti-inflammatory and antioxidant properties. The protocols are compiled from various scientific studies and are intended for research and development purposes.

Data Presentation: Quantitative Analysis of Latifolin Isolation

The following table summarizes the quantitative data on the extraction and isolation of **Latifolin** from various *Dalbergia* species, as reported in the scientific literature. Direct comparison of yields is challenging due to variations in starting materials, extraction methods, and analytical techniques.

Plant Source	Extraction Method	Purification Method	Yield	Purity	Reference
Dalbergia odorifera Heartwood	Hot Methanol Extraction	Silica Gel Column Chromatography	67.5 mg from 0.7 g of a semi-purified fraction	>99% (by HPLC)	[1]
Dalbergia sissoo Heartwood	Methylene Chloride Extraction	Repeated Silica Gel Chromatography and Preparative TLC	0.02 g from a 0.5 g enriched material	Not explicitly stated	
Dalbergia odorifera Leaves	Deep Eutectic Solvent-based Negative Pressure Cavitation Assisted Extraction (DES-NPCE)	Macroporous Resin Column Chromatography	Not specifically for Latifolin, but for other isoflavonoids (up to 2.448 mg/g dry weight)	Not explicitly stated	[2]

Note: The yields reported are highly dependent on the initial concentration of **Latifolin** in the plant material, which can vary based on geographical location, age of the plant, and storage conditions.

Experimental Protocols

Protocol 1: Isolation of **Latifolin** from *Dalbergia odorifera* Heartwood

This protocol is adapted from a study focused on isolating **Latifolin** for the investigation of its anti-inflammatory and anti-oxidative effects.

I. Materials and Reagents:

- Dried heartwood of *Dalbergia odorifera*
- Methanol (MeOH)
- n-Hexane
- Dichloromethane (CH₂Cl₂)
- Ethyl acetate (EtOAc)
- Silica gel (for column chromatography)
- Rotary evaporator
- Chromatography column

II. Extraction Procedure:

- Grind the dried heartwood of *Dalbergia odorifera* into a fine powder.
- Perform a hot methanol extraction by refluxing the powdered heartwood with methanol. For every 500 g of plant material, use 2 L of methanol. Repeat the extraction twice, each for a duration of 3 hours.
- Combine the methanolic extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

III. Partitioning and Fractionation:

- Suspend the crude methanolic extract in 60% aqueous methanol.
- Partition the aqueous methanol suspension successively with n-hexane and then with dichloromethane. This will separate compounds based on their polarity.
- Collect the dichloromethane-soluble fraction, as **Latifolin** is expected to be present in this fraction.

- Evaporate the dichloromethane under reduced pressure to obtain a dried fraction.

IV. Purification by Silica Gel Column Chromatography:

- Prepare a silica gel column using a suitable solvent system, such as a gradient of n-hexane and ethyl acetate.
- Dissolve the dried dichloromethane fraction in a minimal amount of the initial mobile phase.
- Load the sample onto the prepared silica gel column.
- Elute the column with a gradient of increasing polarity, starting with a low concentration of ethyl acetate in n-hexane and gradually increasing the ethyl acetate concentration.
- Collect fractions and monitor the separation using Thin Layer Chromatography (TLC).
- Combine the fractions containing pure **Latifolin**, as identified by TLC comparison with a standard if available.
- Evaporate the solvent from the combined fractions to obtain purified **Latifolin**.

Protocol 2: Isolation of **Latifolin** from *Dalbergia sissoo* Heartwood

This protocol is based on a method used for the bioactivity-directed isolation of **Latifolin**.

I. Materials and Reagents:

- Heartwood of *Dalbergia sissoo*
- Methylene chloride (CH_2Cl_2)
- Petroleum ether
- Chloroform (CHCl_3)
- Silica gel (200-300 mesh)

- Preparative Thin Layer Chromatography (TLC) plates
- Rotary evaporator
- Flash chromatography system (optional)

II. Extraction Procedure:

- Air-dry and powder the heartwood of *Dalbergia sissoo*.
- Extract the powdered material with methylene chloride.
- Concentrate the methylene chloride extract under reduced pressure to obtain a crude extract.

III. Purification by Column Chromatography (Initial Step):

- Subject the crude extract to flash column chromatography on a silica gel column (200-300 mesh).
- Elute the column with chloroform.
- Monitor the collected fractions by TLC and bioactivity assays (if applicable).
- Combine the fractions containing **Latifolin** and concentrate them to obtain an enriched material.

IV. Further Purification by Column Chromatography (Second Step):

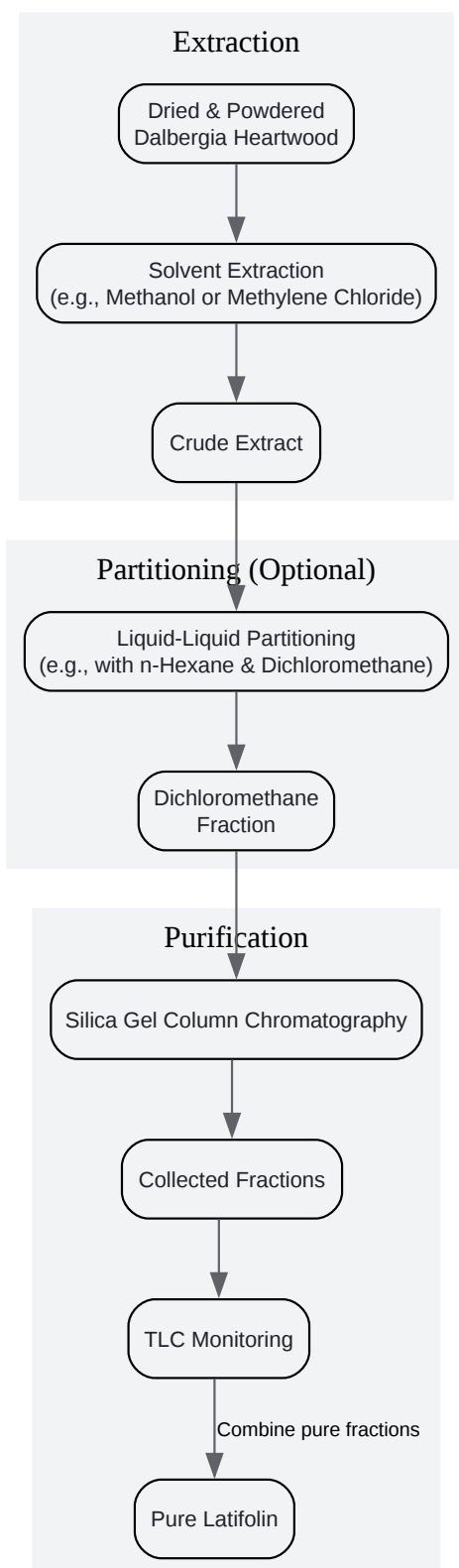
- Subject the enriched material to a second silica gel column (200-300 mesh).
- Elute the column with a solvent system of 30% chloroform in petroleum ether.
- Collect fractions and monitor by TLC.
- Combine the fractions containing semi-pure **Latifolin** and concentrate them.

V. Final Purification by Preparative TLC:

- Apply the semi-pure **Latifolin** to preparative TLC plates.
- Develop the plates using chloroform as the developing solvent.
- Scrape the band corresponding to pure **Latifolin** from the plates.
- Extract **Latifolin** from the silica gel using a suitable solvent (e.g., chloroform or ethyl acetate).
- Evaporate the solvent to obtain pure **Latifolin**.

Mandatory Visualizations

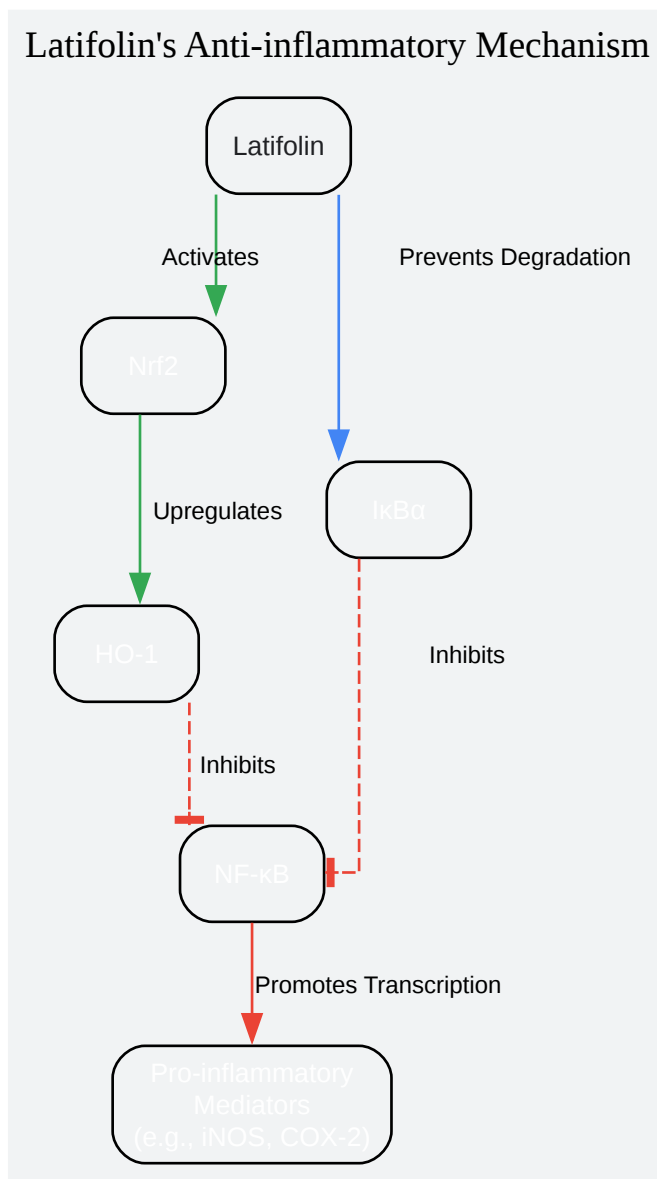
Experimental Workflow for Latifolin Isolation and Purification



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Caption: Workflow for **Latifolin** Isolation.

Anti-inflammatory Signaling Pathway of Latifolin



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Caption: **Latifolin's** Anti-inflammatory Pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. A Review on the Medicinal Plant Dalbergia odorifera Species: Phytochemistry and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
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